

GSK3368715 stock solution preparation and storage

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Compound of Interest

Compound Name: GSK3368715

Cat. No.: B15584202

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Technical Support Center: GSK3368715

This technical support center provides researchers, scientists, and drug development professionals with essential information for the preparation and storage of **GSK3368715** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **GSK3368715** stock solutions?

A1: Anhydrous Dimethyl Sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **GSK3368715**.^{[1][2][3][4]} It is crucial to use fresh, anhydrous DMSO, as moisture can negatively impact the solubility of the compound.^{[1][3]}

Q2: My **GSK3368715** powder is not dissolving completely in DMSO. What should I do?

A2: If you encounter solubility issues, consider the following troubleshooting steps:

- Confirm the salt form: Different salt forms of **GSK3368715** have different solubilities. For example, the trihydrochloride salt is reported to be more soluble in DMSO than the monohydrochloride salt.^[1]
- Use anhydrous DMSO: Ensure your DMSO is of high purity and free from water, as moisture can reduce solubility.^{[1][3]}

- Gentle warming: You can try gently warming the solution in a water bath or incubator at 37°C to aid dissolution.[\[1\]](#)
- Vortexing: Vigorous vortexing can also help to dissolve the compound.[\[1\]](#)
- Sonication: In some cases, sonication may be used to aid dissolution.[\[5\]](#)

Q3: What are the recommended storage conditions for **GSK3368715** stock solutions?

A3: For long-term storage, it is recommended to store the stock solution at -80°C, which should maintain stability for up to 6 months. For shorter-term storage, -20°C is acceptable for up to 1 month.[\[6\]](#) It is highly recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[6\]](#)

Q4: Can I store the **GSK3368715** stock solution at 4°C?

A4: For short-term storage, from days to weeks, 0-4°C is acceptable. However, for long-term storage (months to years), it is recommended to store at -20°C.[\[7\]](#)

Quantitative Data Summary

The solubility of **GSK3368715** can vary depending on its salt form and the solvent used. The following tables summarize the available solubility data.

Table 1: Solubility of **GSK3368715** Salt Forms

Salt Form	Solvent	Solubility (mg/mL)	Molar Equivalent
Trihydrochloride Salt	DMSO	81	170.20 mM
Trihydrochloride Salt	Water	81	170.20 mM
Trihydrochloride Salt	Ethanol	81	170.20 mM
Monohydrochloride Salt	DMSO	40	Not Specified

Data sourced from Benchchem, GlpBio, Selleck Chemicals, and Cayman Chemical.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

Preparation of GSK3368715 Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **GSK3368715** in DMSO.

Materials:

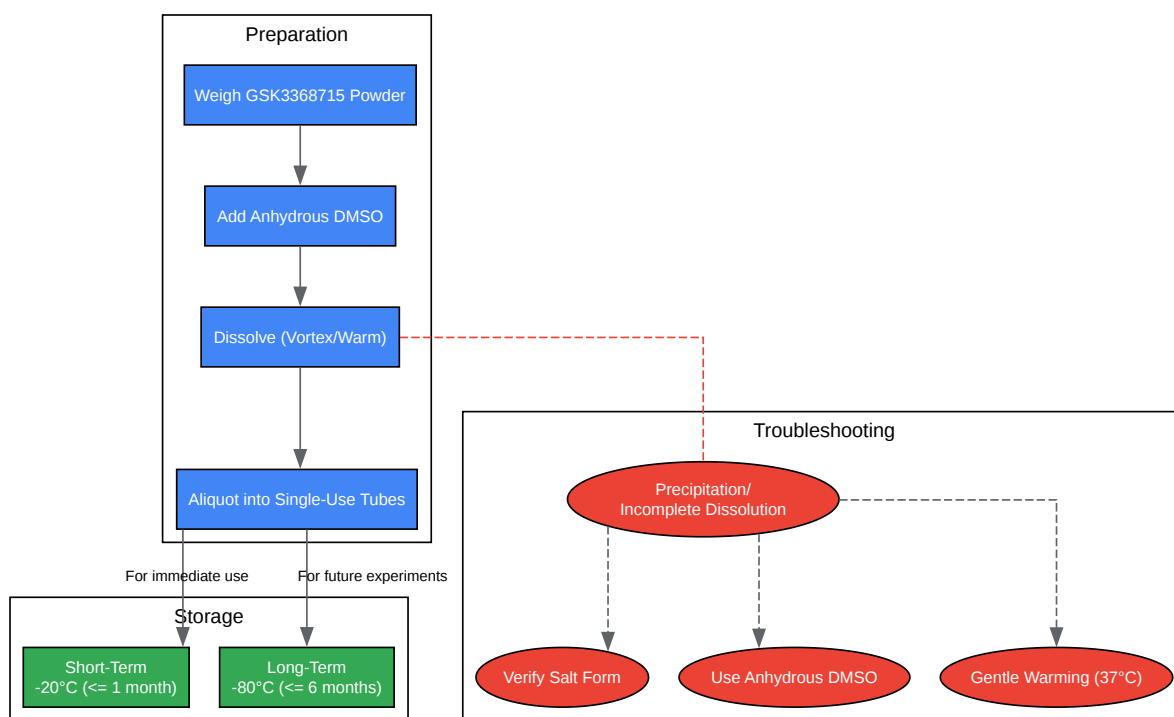
- **GSK3368715** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile polypropylene tubes
- Vortex mixer
- Water bath or incubator (optional)

Procedure:

- **Weigh the Compound:** Accurately weigh the desired amount of **GSK3368715** powder.
- **Add Solvent:** Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration. For example, to prepare an 81 mg/mL stock solution of the trihydrochloride salt, add 1 mL of DMSO to 81 mg of the compound.[\[1\]](#)
- **Dissolve:** Vortex the solution until the compound is completely dissolved. If necessary, gently warm the solution at 37°C to aid dissolution.
- **Aliquot:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This will help to minimize freeze-thaw cycles.[\[1\]](#)
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[6\]](#)

Visualized Workflow

GSK3368715 Stock Solution: Preparation and Storage Workflow



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